

Unveiling the Molecular Architecture of MM 47755: A Technical Guide

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Compound of Interest

Compound Name: MM 47755

Cat. No.: B1244133

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of the chemical structure and properties of **MM 47755**, an angucyclinone antibiotic. Designed for a scientific audience, this document synthesizes key data to offer a comprehensive understanding of this microbial metabolite, moving from its fundamental composition to its practical handling in a research setting.

Core Chemical Identity of MM 47755

MM 47755 is a polycyclic aromatic natural product belonging to the angucyclinone class of antibiotics.^{[1][2][3]} It was first isolated from the bacterium *Streptomyces* sp. Gö 40/14.^[1] The compound is distinguished by a tetracyclic core, a characteristic feature of angucyclinones, which are known for their diverse biological activities.

The definitive chemical structure of **MM 47755** is presented below, rendered using the Simplified Molecular Input Line Entry System (SMILES) notation and visualized through a 2D diagram.

Chemical Structure Visualization

Caption: 2D Chemical Structure of **MM 47755**.

Systematic Nomenclature and Identifiers

For unambiguous identification and cross-referencing in scientific literature and databases, **MM 47755** is designated by the following systematic names and identifiers:

Identifier	Value
IUPAC Name	(R)-3-hydroxy-8-methoxy-3-methyl-3,4-dihydronaphthacene-1,7,12(2H)-trione
Synonyms	6-Deoxy-8-O-methylrabelomycin, 8-O-Methyltetrangomycin[4][5]
CAS Number	117620-87-8[1][4]
Molecular Formula	C ₂₀ H ₁₆ O ₅ [1][4][6]
Molecular Weight	336.34 g/mol [4][5]
SMILES	<chem>CC1(CC2=C(C(=O)C1)C3=C(C=C2)C(=O)C4=C(C3=O)C=CC=C4OC)O</chem> [6]
InChIKey	XZLGWJORNHETKI-UHFFFAOYSA-N[6]

Physicochemical Properties and Handling

A thorough understanding of the physicochemical properties of **MM 47755** is paramount for its effective use in experimental settings.

Physical Characteristics

MM 47755 typically presents as a yellow solid or flake crystal.[1][4] This appearance is a useful preliminary identifier in a laboratory context.

Solubility Profile

The solubility of **MM 47755** is a critical factor in the design of in vitro assays and other experimental protocols. The compound exhibits good solubility in several common organic solvents.

Solvent	Solubility
DMSO	Soluble[1][5]
Methanol	Soluble[1][5]
Acetone	Soluble[1][5]

Storage and Stability

To ensure the integrity of the compound, proper storage is essential. **MM 47755** should be stored at -20°C.[1][4]

Biological Context and Activity

MM 47755 is recognized for its biological activity as an antibiotic.[1][2][3] Specifically, it has demonstrated both antibacterial and antifungal properties.[1][2][3] The angucyclinone scaffold is a well-established pharmacophore, and the specific substitutions on the **MM 47755** tetracyclic system are responsible for its bioactivity. Further research into its mechanism of action and potential therapeutic applications is ongoing.

Experimental Protocols: Preparation of Stock Solutions

The following protocol provides a standardized method for the preparation of a 10 mM stock solution of **MM 47755** in DMSO, a common starting point for a wide range of in vitro studies.

Materials

- **MM 47755** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes
- Vortex mixer

Procedure

- Equilibration: Allow the vial of **MM 47755** to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh 3.36 mg of **MM 47755** powder.
- Dissolution: Add 1 mL of anhydrous DMSO to the weighed **MM 47755**.
- Homogenization: Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- Quality Control: Visually inspect the solution to ensure no particulate matter remains.
- Storage: Store the stock solution at -20°C in a tightly sealed container.

Conclusion

This technical guide has provided a detailed overview of the chemical structure, physicochemical properties, and biological context of **MM 47755**. The information presented herein is intended to serve as a foundational resource for researchers engaged in the study and application of this angucyclinone antibiotic. Adherence to the outlined handling and preparation protocols will ensure the integrity and reproducibility of experimental results.

References

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